

Addressing solubility issues of SPI-112

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Compound of Interest

Compound Name: SPI-112

Cat. No.: B1682163

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Technical Support Center: SPI-112

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with the SHP2 inhibitor, **SPI-112**.

Troubleshooting Guide: Solubility Issues

Researchers may encounter difficulties in dissolving **SPI-112**. The following guide provides a detailed protocol to address these challenges.

Problem: SPI-112 is not dissolving in my solvent.

Solution: **SPI-112** has limited solubility in aqueous solutions but is soluble in dimethyl sulfoxide (DMSO). Adherence to the following protocol is critical for successful solubilization.

Experimental Protocol: Dissolving **SPI-112** in DMSO

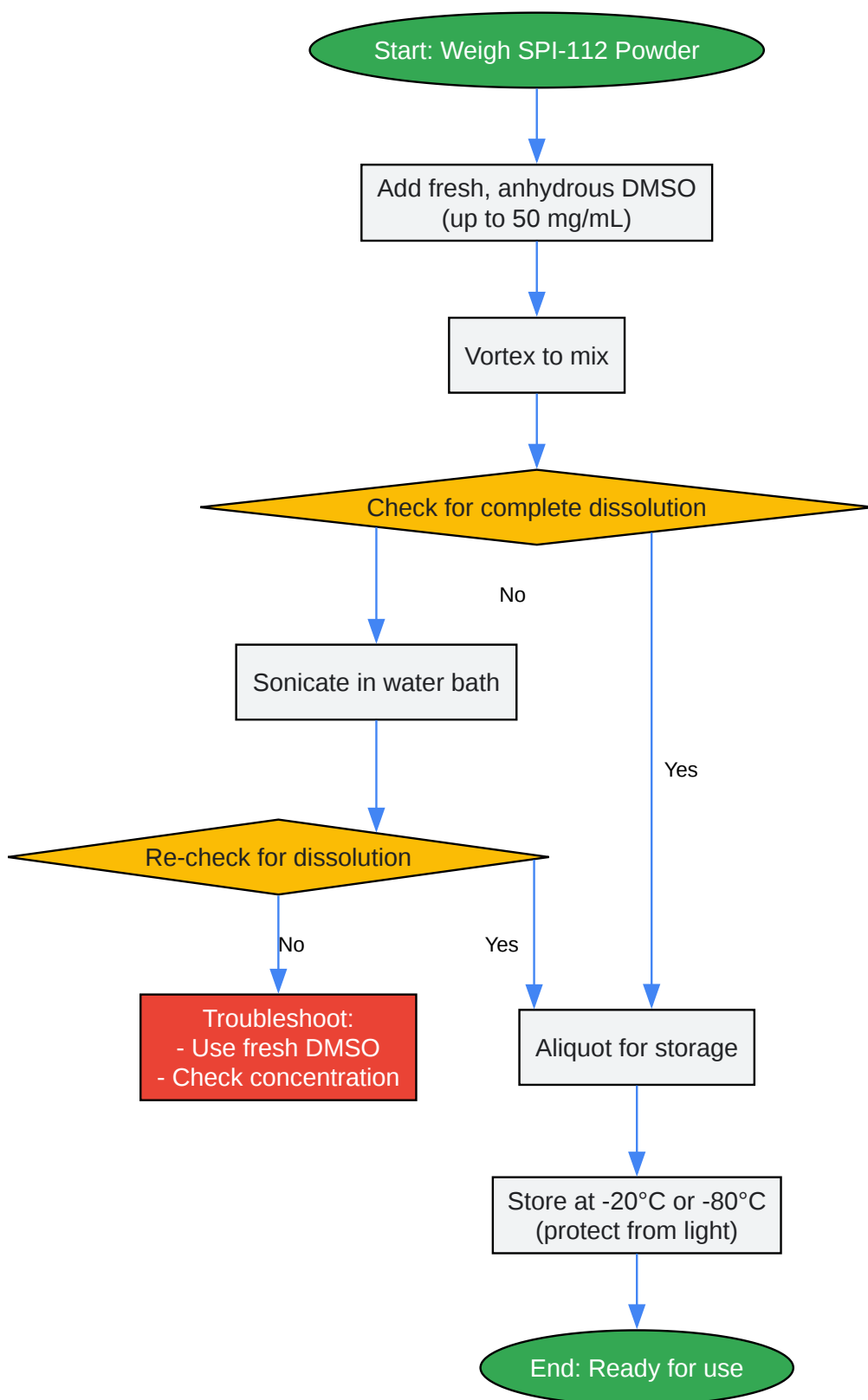
- Solvent Selection: Use fresh, anhydrous, or newly opened DMSO. Hygroscopic DMSO can significantly impact the solubility of the product.[\[1\]](#)
- Concentration: Prepare a stock solution of up to 50 mg/mL in DMSO.[\[1\]](#)
- Procedure:
 - Weigh the desired amount of **SPI-112** powder in a sterile, chemical-resistant vial.

- Add the appropriate volume of high-quality DMSO to achieve the target concentration.
- If the compound does not readily dissolve, sonicate the solution in an ultrasonic water bath. This will facilitate the dissolution process.[1]
- Storage:
 - Store the DMSO stock solution at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[1][2]
 - Protect the stock solution from light.[2]
 - Aliquot the stock solution to avoid repeated freeze-thaw cycles.

Quantitative Data: **SPI-112** Solubility

Solvent	Concentration	Molarity	Notes
DMSO	50 mg/mL	106.73 mM	Ultrasonic assistance may be required. Use of fresh, anhydrous DMSO is recommended.[1]

Experimental Workflow for Solubilizing **SPI-112**



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Caption: Workflow for dissolving **SPI-112** in DMSO.

Frequently Asked Questions (FAQs)

Q1: What is **SPI-112** and what is its mechanism of action?

A1: **SPI-112** is a potent, selective, and competitive inhibitor of the protein tyrosine phosphatase SHP2 (PTPN11).[1] It interacts with the catalytic site of SHP2.[1] SHP2 is a key signaling molecule involved in various cellular processes, and its dysregulation has been implicated in diseases such as cancer.

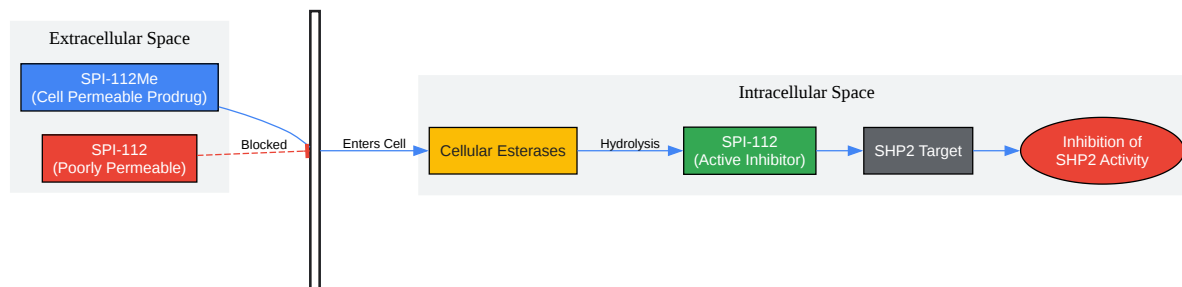
Q2: I've dissolved **SPI-112** in DMSO, but I'm not seeing any effect in my cell-based assays. Why?

A2: **SPI-112** is understood to have poor cell permeability.[3][4][5] This is attributed to its negatively charged carboxylic acid group, which hinders its ability to cross the cell membrane.[3][5] Therefore, even if dissolved, it may not reach its intracellular target in sufficient concentrations to elicit a biological response in whole-cell experiments.

Q3: How can I overcome the cell permeability issue of **SPI-112**?

A3: To address the poor cell permeability of **SPI-112**, a methyl ester prodrug, **SPI-112Me**, has been developed.[3][4][5] The methyl ester group masks the negatively charged carboxylic acid, allowing the compound to be taken up by cells.[3][4] Once inside the cell, cellular esterases are predicted to hydrolyze the methyl ester, releasing the active inhibitor, **SPI-112**. [3][4]

Signaling Pathway: Overcoming Cell Permeability with **SPI-112Me**



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Caption: Mechanism of **SPI-112Me** cellular uptake and activation.

Q4: What are the IC50 values for **SPI-112**?

A4: The reported half-maximal inhibitory concentrations (IC50) for **SPI-112** are:

- SHP2: 1.0 μM ^[1]
- PTP1B: 14.5 μM ^[1]
- General Protein Tyrosine Phosphatases (PTP): 18.3 μM ^[1]

Q5: Are there any specific safety precautions I should take when handling **SPI-112**?

A5: While a specific safety data sheet (SDS) for **SPI-112** is not publicly available, general laboratory safety practices for handling chemical compounds should be followed. This includes:

- Wearing appropriate personal protective equipment (PPE), such as gloves, safety glasses, and a lab coat.
- Handling the compound in a well-ventilated area or a chemical fume hood.
- Avoiding inhalation of the powder and contact with skin and eyes.

- In case of contact, wash the affected area thoroughly with water.
- Consult your institution's safety guidelines for handling chemical reagents.

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